

# Technical Guide: Physical Properties of Diethyl Phosphate-d10-1

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## Compound of Interest

Compound Name: Diethyl phosphate-d10-1

Cat. No.: B12389453

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## Introduction

**Diethyl phosphate-d10-1** is the deuterated form of diethyl phosphate, a common metabolite of various organophosphorus pesticides.[1] Due to its isotopic labeling, **Diethyl phosphate-d10-1** serves as an invaluable tool in analytical and metabolic research.[2] Stable isotope-labeled compounds are crucial as internal standards in bioanalytical studies, offering high precision in quantification by mass spectrometry.[3] Deuteration can also influence the pharmacokinetic and metabolic profiles of molecules, making it a subject of interest in drug development.[1][4] This guide provides a comprehensive overview of the core physical properties of **Diethyl phosphate-d10-1**, detailed experimental protocols for their determination, and a typical analytical workflow where this compound is utilized.

## Core Physical Properties

The physical properties of **Diethyl phosphate-d10-1** are expected to be very similar to its non-deuterated analogue, Diethyl phosphate. The table below summarizes the available data for both compounds. Properties for the deuterated compound are specified where available; otherwise, data for the non-deuterated form is provided as a close approximation.

Property	Diethyl phosphate-d10-1	Diethyl phosphate (non-deuterated analogue)
Molecular Formula	C <sub>4</sub> HD <sub>10</sub> O <sub>4</sub> P	C <sub>4</sub> H <sub>11</sub> O <sub>4</sub> P
Molecular Weight	164.16 g/mol [1]	154.10 g/mol [5]
CAS Number	2483831-48-5[1]	598-02-7[5]
Appearance	-	Colorless to light yellow liquid[6], White powder[7]
Melting Point	-	6 °C[5][7]
Boiling Point	-	203 °C[5]
Density	-	1.29 g/mL[8]
Solubility	-	Slightly soluble in Chloroform, DMSO, and Methanol.[5] Soluble in common organic solvents and water.[2]
Storage Temperature	+4°C	2-8°C[5]

## Experimental Protocols for Physical Property Determination

The determination of the physical properties of chemical substances is governed by standardized protocols to ensure accuracy and reproducibility. The following are summaries of standard methodologies from the Organisation for Economic Co-operation and Development (OECD) and ASTM International that are applicable for determining the physical properties of liquid and low-melting point organic compounds like **Diethyl phosphate-d10-1**.

### Melting Point/Melting Range (OECD 102 / ASTM E324)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.[1] This property is a good indicator of purity.[7][9]

- **Capillary Tube Method:** A small, powdered sample of the substance is packed into a capillary tube. The tube is then placed in a temperature-controlled apparatus, such as a liquid bath or a metal block.<sup>[10][11]</sup> The temperature is raised at a slow, controlled rate. The temperatures at which melting begins (initial melting point) and is complete (final melting point) are recorded to define the melting range.<sup>[7][9]</sup>
- **Differential Scanning Calorimetry (DSC):** This method measures the difference in heat flow between the sample and a reference as a function of temperature. The melting point is determined from the peak of the endothermic transition on the resulting thermogram.<sup>[12]</sup>

## Boiling Point (OECD 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[5][8]</sup>

- **Ebulliometer Method:** This method involves measuring the boiling point of the liquid in an ebulliometer, an apparatus that allows for precise temperature measurement under equilibrium conditions between the liquid and vapor phases.
- **Dynamic Method:** The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.<sup>[8]</sup>
- **Distillation Method:** The substance is distilled, and the temperature of the vapor is measured as it condenses. This method is suitable for determining the boiling range of a substance.<sup>[5]</sup>

## Density of Liquids (OECD 109 / ASTM D4052)

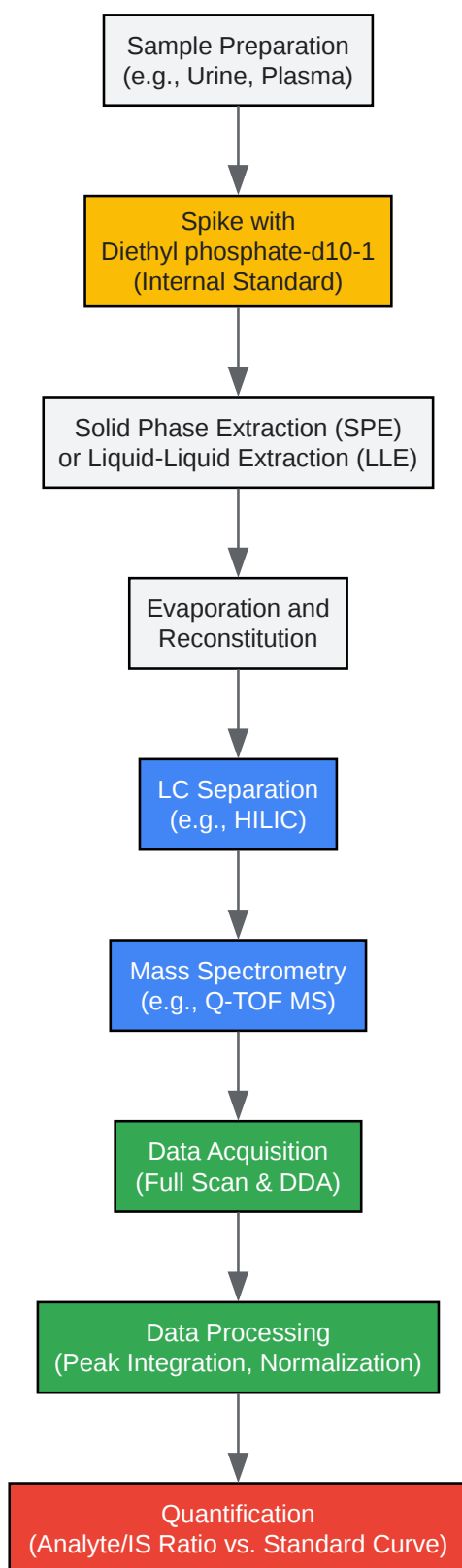
Density is the mass of a substance per unit volume.<sup>[2][6]</sup>

- **Hydrometer/Immersed Body Method:** These buoyancy-based methods involve measuring the buoyant force on an object of known volume when immersed in the liquid. The density is then calculated from this force.<sup>[2]</sup>
- **Oscillating Densimeter:** A U-shaped tube is filled with the liquid and subjected to electromagnetic oscillations. The density of the liquid is determined from the oscillation frequency.<sup>[2]</sup>

- Pycnometer Method: A pycnometer, a flask of a specific, accurately known volume, is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass of the liquid and the volume of the pycnometer.[6]

## Mandatory Visualization: Analytical Workflow

**Diethyl phosphate-d10-1** is frequently used as an internal standard for the quantification of diethyl phosphate in biological samples using Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates a typical experimental workflow for such an analysis.



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Caption: LC-MS workflow for metabolite quantification.

This workflow outlines the key steps from sample preparation to final quantification.<sup>[13][14]</sup> The addition of a known amount of **Diethyl phosphate-d10-1** at an early stage allows for the correction of variability in sample processing and instrument response, leading to more accurate and reliable measurement of the target analyte, diethyl phosphate.<sup>[14]</sup>

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